

Personal protective equipment for handling 5-Hydroxyindole-3-acetic acid-13C6

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Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid-13C6

Cat. No.: B12053566

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Essential Safety and Handling Guide for 5-Hydroxyindole-3-acetic acid-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Hydroxyindole-3-acetic acid-13C6**. The following procedures are designed to ensure safe handling, operation, and disposal of this compound in a laboratory setting.

Chemical and Physical Properties

Property	Value
Synonyms	5-Hydroxyindoleacetic-13C6 acid, 5-HIAA-13C6
Form	Crystalline solid, powder [1] [2]
Storage Temperature	-20°C [1] [2]
Isotopic Purity	≥98 atom % 13C [1]
Chemical Purity	≥98% [1]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (approx. 25 mg/ml). [2] Limited solubility in aqueous buffers like PBS (approx. 0.1 mg/ml). [2]

Personal Protective Equipment (PPE)

When handling **5-Hydroxyindole-3-acetic acid-13C6**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[\[3\]](#)
- Hand Protection: Use nitrile or other chemically resistant gloves.[\[3\]](#) Always inspect gloves for any signs of degradation before use and wash hands thoroughly after handling the compound.[\[3\]](#)
- Body Protection: A full-length laboratory coat, worn closed with sleeves rolled down, is required to prevent skin contact.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: When working with the powdered form of the compound or if there is a risk of aerosolization, a particulate filter respirator may be necessary.[\[5\]](#) All handling of the powder should ideally be done in a chemical fume hood.[\[3\]](#)

Operational Plan for Safe Handling

Adherence to the following step-by-step procedures will ensure the safe handling of **5-Hydroxyindole-3-acetic acid-13C6**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area. For handling larger quantities or the powdered form, a chemical fume hood is recommended to prevent aerosolization.[3]
 - Designate a specific area for handling the compound to avoid cross-contamination.[3]
 - Ensure that an eyewash station and safety shower are readily accessible.
- Handling the Compound:
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[6]
[7]
 - When weighing the powder, do so in a draft-shielded balance or a fume hood.[3]
 - Avoid eating, drinking, or smoking in the laboratory where the compound is handled.[3]
- Spill Management:
 - In case of a minor spill, clean it up immediately.[6]
 - Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[3]
 - Mechanically recover the spilled product (e.g., by scooping or vacuuming).[7]
 - Clean the spill area with soap and water.[3]
 - For major spills, advise personnel in the area and alert emergency responders.[6]

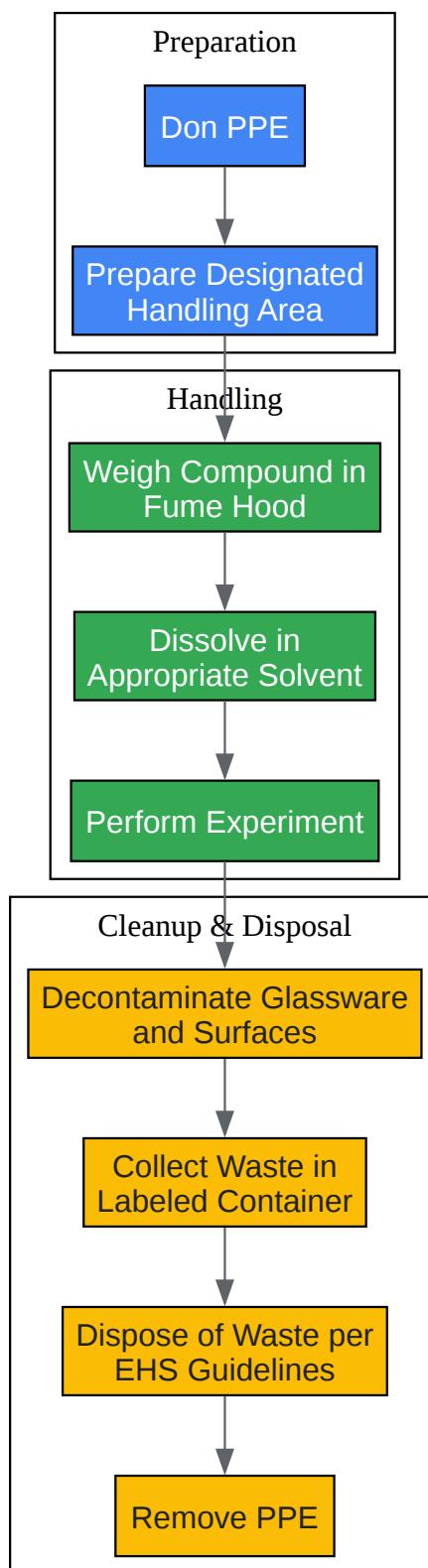
Disposal Plan

As **5-Hydroxyindole-3-acetic acid-13C6** is a stable isotope-labeled compound and not radioactive, no special precautions for radioactivity are necessary.[3] The disposal procedures are generally the same as for the unlabeled compound.[3]

- Waste Collection:

- Collect waste containing **5-Hydroxyindole-3-acetic acid-13C6** in a designated, sealed container.
- Label the container clearly with the chemical name.
- Disposal Procedure:
 - Dispose of the chemical waste in accordance with local, state, and federal regulations.[\[3\]](#)
 - Do not allow the chemical to enter drains.[\[6\]](#)
 - Consult your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow



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Caption: Workflow for handling **5-Hydroxyindole-3-acetic acid-13C6**.

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